

An In-depth Technical Guide to 4-oxo-5-undecynoic acid

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Compound of Interest

Compound Name: 5-Undecynoic acid, 4-oxo-

Cat. No.: B15460689

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves to consolidate the fundamental properties of 4-oxo-5-undecynoic acid. Due to the limited availability of published data on this specific molecule, this document summarizes the currently accessible information and provides context based on related chemical structures where appropriate. The guide is intended for an audience of researchers, scientists, and professionals in the field of drug development who may have an interest in γ -keto alkynoic acids. All quantitative data found is presented in a structured table. It is important to note that detailed experimental protocols, biological activities, and specific signaling pathways for 4-oxo-5-undecynoic acid are not available in the public domain at the time of this writing.

Core Chemical and Physical Properties

Publicly available data on the fundamental properties of 4-oxo-5-undecynoic acid is sparse. The following table summarizes the information that has been identified. It is crucial to note that the molecular formula $C_{11}H_{20}O_3$, as found in one source, is inconsistent with the chemical name, which would correspond to a molecular formula of $C_{11}H_{18}O_3$. This discrepancy highlights the need for empirical verification of the compound's properties.

Property	Value	Source
CAS Number	22847-06-9	[1][2][3]
Molecular Formula	C ₁₁ H ₂₀ O ₃	[1]
Molecular Weight	200.27 g/mol	[1]
Melting Point	77 °C	[1]
Boiling Point	160-164 °C at 1.5 mmHg	[1]
Density	0.992±0.06 g/cm ³ (Predicted)	[1]
Definition	An oxo carboxylic acid, also referred to as 3-capryl propionic acid.	[3]

Potential Applications and General Context

While specific applications for 4-oxo-5-undecynoic acid are not documented, related γ -keto acids are recognized for their utility in organic synthesis. They can serve as intermediates in the preparation of various bioactive molecules and flavor and fragrance compounds[1][4]. The presence of both a ketone and a carboxylic acid functional group allows for a range of chemical modifications[1].

Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield any specific, detailed experimental protocols for the synthesis, purification, or analysis of 4-oxo-5-undecynoic acid.

General synthetic methods for γ -keto acids and esters have been reported in the literature. These include:

- Hydration of Alkynoates: Gold(III)-catalyzed hydration of 3-alkynoates can produce γ -keto esters[5].
- From Dicarboxylic Dihalides: Reaction of dicarboxylic dihalides with organoaluminum compounds[6].

- From Aldehydes and ω -Alkenoic Acids: Rhodium(I)-catalyzed reaction of aldehydes with ω -alkenoic acid derivatives[7].

These general methods may potentially be adapted for the synthesis of 4-oxo-5-undecynoic acid, but specific reaction conditions and yields would require experimental determination.

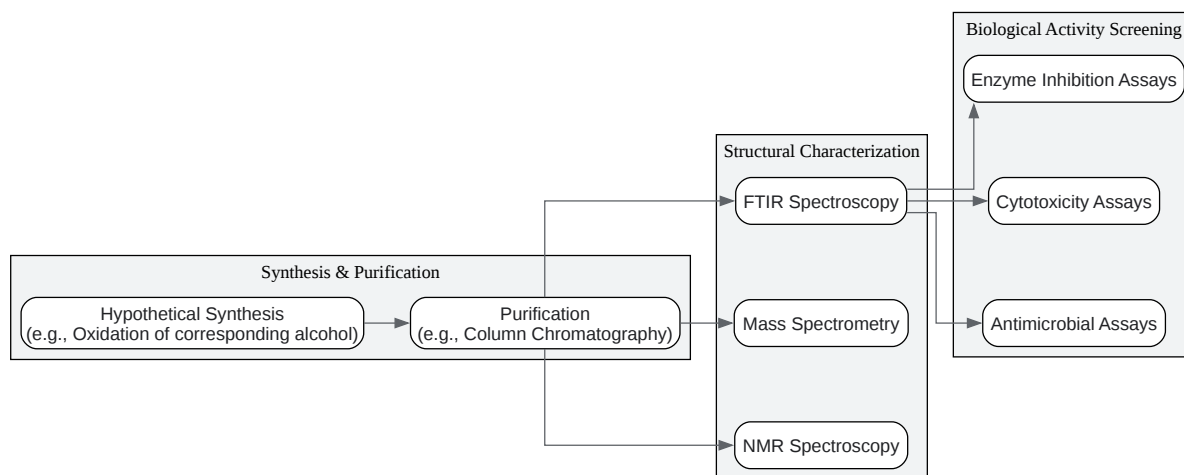
Biological Activity and Signaling Pathways

There is currently no available information in peer-reviewed literature or public databases regarding the biological activity of 4-oxo-5-undecynoic acid. Consequently, no signaling pathways involving this specific molecule have been identified or described.

For context, the related compound undecenoic acid is known to possess antifungal and antimicrobial properties, primarily by disrupting microbial cell membranes[8]. However, it cannot be assumed that 4-oxo-5-undecynoic acid shares this biological activity.

Visualizations

As no specific signaling pathways, experimental workflows, or established logical relationships for 4-oxo-5-undecynoic acid have been documented, the creation of Graphviz diagrams as requested is not possible at this time. To illustrate a potential, though purely hypothetical, experimental workflow for future studies, a generalized diagram is provided below.



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Caption: A generalized workflow for the synthesis, characterization, and screening of a novel compound.

Conclusion

This technical guide has compiled the limited available information on the fundamental properties of 4-oxo-5-undecynoic acid. The significant gaps in the existing data underscore the need for further research to determine its chemical, physical, and biological characteristics. The provided context on related compounds and general synthetic methodologies may serve as a starting point for researchers interested in exploring this and other γ -keto alkynoic acids. As new research emerges, this guide can be updated to provide a more comprehensive understanding of this molecule.

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